

An In-depth Technical Guide to the Safety and Handling of Probucol-13C3

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Compound of Interest

Compound Name: Probucol-13C3

Cat. No.: B15555332

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Probucol-13C3**, an isotopically labeled form of Probucol. The information presented is primarily based on the data available for the unlabeled parent compound, Probucol, as the carbon-13 isotope is not expected to significantly alter its chemical or toxicological properties. This document is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound safely in a laboratory setting.

Chemical and Physical Properties

Probucol-13C3 is a synthetic, lipid-lowering agent that is isotopically labeled with three carbon-13 atoms. It is a white to fine yellow crystalline solid that is partly miscible in water.^[1]

Property	Value	Reference
Chemical Formula	$^{13}\text{C}_3\text{C}_{28}\text{H}_{48}\text{O}_2\text{S}_2$	
Molecular Weight	519.82 g/mol	
CAS Number	1173019-29-8	
Appearance	Powder	
Melting Point	124-127 °C (for Probucol)	[1]
Storage Temperature	-20°C	
Solubility	Partly miscible in water	[1]

Toxicological Data

Toxicological data is crucial for understanding the potential health hazards associated with a compound. The following tables summarize the available acute toxicity data for Probucol.

Acute Toxicity Values:

Test	Species	Route	Value	Reference
TDLo	Human	Oral	3650 mg/kg	[1]
LD50	Mouse	Intraperitoneal	>800 mg/kg	[1]
TDLo	Rat	Oral	17500 mg/kg	[1]
TDLo	Mouse	Oral	17500 mg/kg	[1]
TCLo	Rat	Inhalation	15 mg/m ³ /4h	[1]
LD50	Rat	Oral	>5 g/kg	[2]

Hazard Identification:

Probucol is considered a hazardous substance.[1] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation. Accidental ingestion may be damaging to the health of the individual, particularly those with pre-existing organ damage.[1]

Safety and Handling Guidelines

3.1. Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Probucol-13C3**:

- Eye Protection: Chemical safety goggles.[\[1\]](#)[\[3\]](#)
- Hand Protection: Chemical-resistant gloves.[\[1\]](#)
- Respiratory Protection: A particulate respirator should be used, especially when handling the powder form, to avoid inhalation.[\[1\]](#)
- Skin and Body Protection: A lab coat or other protective clothing should be worn.[\[1\]](#)

3.2. Handling Procedures

- Work in a well-ventilated area to avoid dust accumulation.[\[1\]](#)
- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke when handling the compound.[\[1\]](#)
- Keep containers securely sealed when not in use.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)

3.3. Storage

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[1\]](#)
- The recommended storage temperature for **Probucol-13C3** is -20°C.
- Store away from incompatible materials, such as oxidizing agents.[\[1\]](#)

3.4. First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.	[3]
Eye Contact	Rinse opened eyes for several minutes under running water. If symptoms persist, consult a doctor.	[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.	[3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Minor Spills:
 - Clean up spills immediately.[\[1\]](#)
 - Use dry clean-up procedures to avoid generating dust.[\[1\]](#)
 - Vacuum or sweep up the material and place it in a suitable container for disposal.[\[1\]](#)
 - Dampen with water to prevent dusting before sweeping.[\[1\]](#)
- Major Spills:
 - Alert personnel in the area and emergency responders.[\[1\]](#)

- Control personal contact by wearing appropriate protective clothing.[1]
- Prevent the spillage from entering drains or water courses.[1]

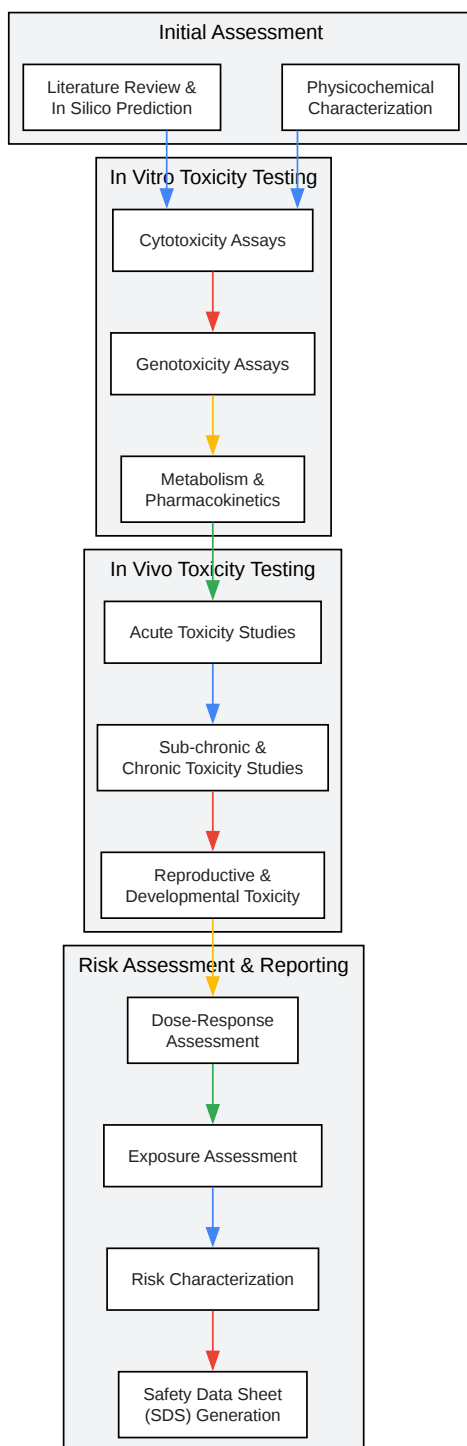
Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3] A solid water stream may be inefficient.
- Specific Hazards: Probucol is a combustible solid that burns but propagates flame with difficulty.[1]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.
[3]

Experimental Protocols Workflow

The following diagram illustrates a general workflow for conducting safety and toxicological assessments of a chemical compound like **Probucol-13C3**.

General Workflow for Chemical Safety Assessment



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Caption: General workflow for assessing the safety of a chemical compound.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not dispose of together with household garbage, and do not allow the product to reach the sewage system. Uncleaned packaging should be disposed of according to official regulations.

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